

An In-depth Technical Guide on 4-Chloro-2-fluoropyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-fluoropyrimidine

Cat. No.: B1296944

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This guide provides essential physicochemical data for **4-Chloro-2-fluoropyrimidine**, a key intermediate in pharmaceutical and materials science research. The information is presented to support researchers, scientists, and drug development professionals in their experimental design and synthesis endeavors.

Physicochemical Properties

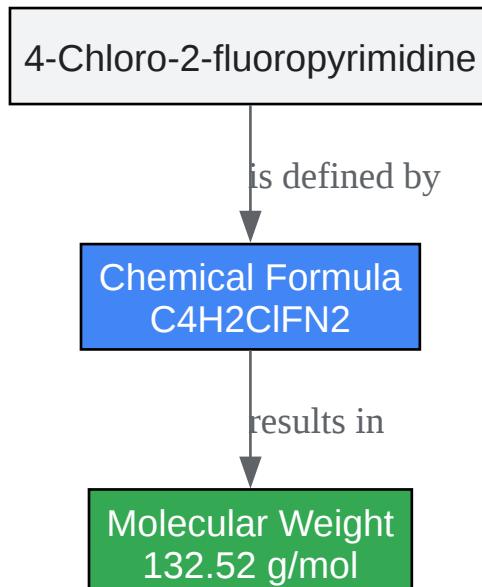
The fundamental molecular properties of **4-Chloro-2-fluoropyrimidine** are summarized in the table below. These values are critical for stoichiometric calculations, analytical characterization, and process development.

Property	Value
Chemical Formula	C4H2ClFN2 ^[1]
Molecular Weight	132.52 g/mol ^[1]
CAS Number	51422-00-5 ^{[1][2]}

Logical Relationship of Molecular Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular identifiers. This visualization clarifies how the chemical name corresponds to a unique chemical formula, which in turn defines its precise molecular weight.

Relationship of Molecular Identifiers



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*Molecular identifiers for **4-Chloro-2-fluoropyrimidine**.*

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References

- 1. 51422-00-5|4-Chloro-2-fluoropyrimidine|BLD Pharm [bldpharm.com]
- 2. 4-chloro-2-fluoropyrimidine - CAS:51422-00-5 - 阿镁生物 [amaybio.com]
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